

Physical Properties of Aniline-Water Mixtures

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Compound of Interest

Compound Name: Aniline water

Cat. No.: B12563989

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Aniline ($C_6H_5NH_2$) is an organic compound that is slightly soluble in water.[1][2] The interactions between aniline and water molecules lead to interesting and complex physical properties that are dependent on the composition and temperature of the mixture.

Mutual Solubility and Phase Behavior

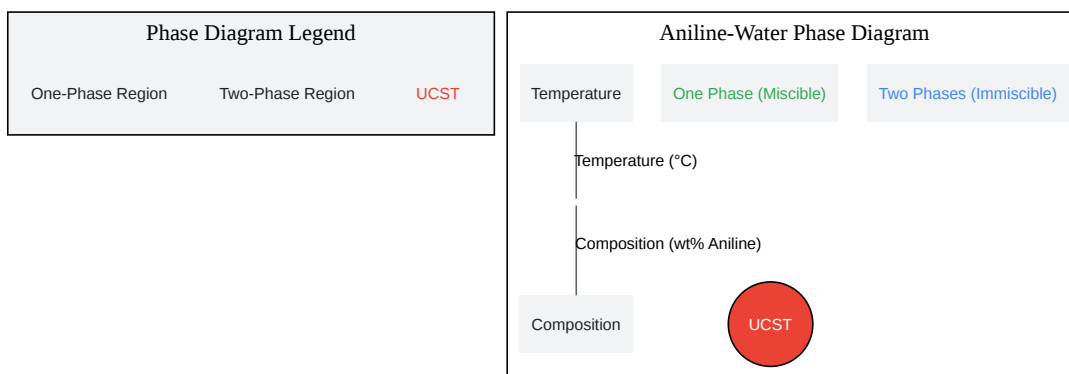
Aniline and water are partially miscible, meaning they form two separate liquid phases at certain compositions and temperatures.[1] As the temperature increases, the mutual solubility of aniline and water also increases.[3] This system exhibits an upper critical solution temperature (UCST), which is the maximum temperature at which the two-phase region exists. Above the UCST, aniline and water are miscible in all proportions.

The following table summarizes the liquid-liquid equilibrium data for aniline-water mixtures at a pressure of 100 kPa.

Table 1: Mutual Solubility of Aniline and Water[4]

Temperature (K)	Mole Fraction of Water in Aniline-Rich Phase	Mole Fraction of Water in Water-Rich Phase
313.15	0.2304	0.9980
321.15	0.2376	-
326.15	-	0.9900
329.15	0.2577	-
333.15	-	0.9860
334.15	0.2693	-
339.15	0.2868	-
341.15	-	0.9780
343.15	0.2919	-

Note: A hyphen (-) indicates that the data point was not available in the cited source.



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Caption: Phase behavior of the aniline-water system.

Density

The density of aniline-water mixtures varies with both composition and temperature. The following table presents density data for various molalities of aniline in water at different temperatures.

Table 2: Density of Aniline-Water Mixtures (Pressure = 100 kPa)[4]

Molality of Aniline (mol/kg)	Temperature (K)	Mass Density (kg/m ³)
0.1000	293.15	998.568
0.1000	298.15	997.421
0.1000	303.15	995.983
0.1000	308.15	994.351
0.2000	293.15	998.972
0.2000	298.15	997.813
0.2000	303.15	996.326
0.2000	308.15	994.684
0.3000	293.15	999.363

Viscosity

The viscosity of aniline-water mixtures is influenced by intermolecular interactions and changes with temperature and composition. Generally, the viscosity of liquids decreases as the temperature increases.[5]

Table 3: Viscosity of Aniline-Water Mixtures

Mole Fraction of Aniline	Temperature (K)	Dynamic Viscosity (mPa·s)
Data not available in search results		

Note: Specific quantitative data for the viscosity of aniline-water mixtures were not readily available in the initial search results. However, the experimental protocol for its determination is well-established.

Refractive Index

The refractive index of a liquid mixture is a valuable property for determining its composition and understanding solute-solvent interactions.[6] It is dependent on the wavelength of light used for measurement, temperature, and composition.[6]

Table 4: Refractive Index of Aniline-Water Mixtures

Mole Fraction of Aniline	Temperature (K)	Refractive Index (n)
Data not available in search results		

Note: While general principles are available, specific quantitative data for the refractive index of aniline-water mixtures were not found in the initial search results.

Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum possible surface area.[7] For aniline-water mixtures, the surface tension will vary with the concentration of aniline and the temperature.

Table 5: Surface Tension of Aniline-Water Mixtures

Mole Fraction of Aniline	Temperature (K)	Surface Tension (mN/m)
Data not available in search results		

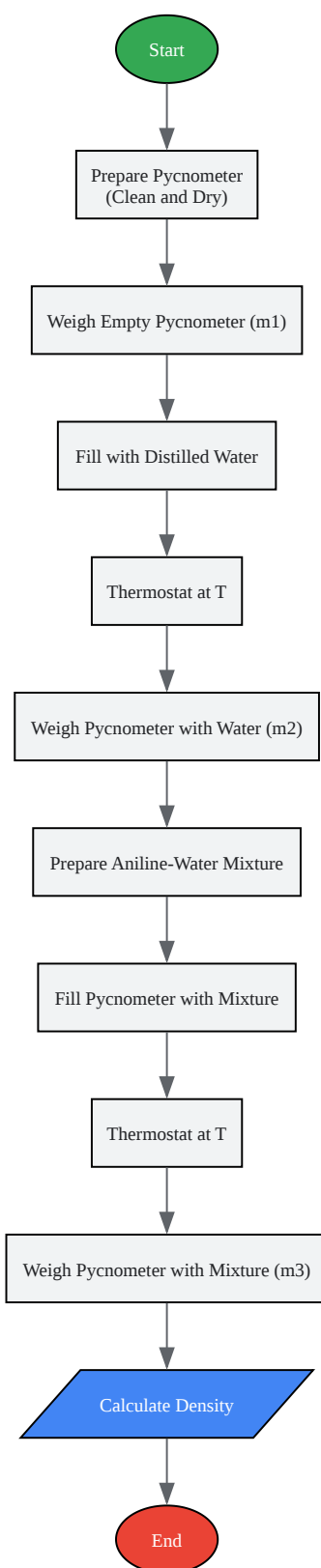
Note: Quantitative data for the surface tension of aniline-water mixtures were not available in the performed searches.

Experimental Protocols

Density Measurement

The density of aniline-water mixtures can be accurately determined using a pycnometer.^[8]

- Apparatus: Pycnometer (a glass flask with a precise volume), analytical balance, and a constant temperature water bath.
- Procedure:
 - Clean and dry the pycnometer and weigh it empty (m_1).
 - Fill the pycnometer with distilled water and place it in a constant temperature bath until it reaches thermal equilibrium.
 - Adjust the water level to the pycnometer's calibration mark, dry the outside, and weigh it (m_2).
 - Empty and dry the pycnometer, then fill it with the aniline-water mixture of a known composition.
 - Repeat the thermal equilibration, volume adjustment, and weighing (m_3).
- Calculation: The density of the mixture (ρ_{mix}) is calculated using the formula: $\rho_{\text{mix}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.



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Caption: Workflow for density measurement using a pycnometer.

Viscosity Measurement

An Ostwald viscometer is commonly used to measure the viscosity of liquids.^[5]

- Apparatus: Ostwald viscometer, constant temperature bath, stopwatch, and pipettes.
- Procedure:
 - Clean and dry the viscometer.
 - Pipette a known volume of distilled water into the viscometer.
 - Place the viscometer in a constant temperature bath.
 - Draw the water up above the upper mark and measure the time it takes for the meniscus to fall from the upper to the lower mark (t_{water}).
 - Clean and dry the viscometer and repeat the measurement with the aniline-water mixture (t_{mix}).
- Calculation: The viscosity of the mixture (η_{mix}) is determined by: $\eta_{\text{mix}} = (\rho_{\text{mix}} * t_{\text{mix}}) / (\rho_{\text{water}} * t_{\text{water}}) * \eta_{\text{water}}$ where ρ is the density and η_{water} is the known viscosity of water at that temperature.^[5]

Refractive Index Measurement

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.^[9]

- Apparatus: Abbe refractometer, constant temperature water bath, and a light source (usually a sodium lamp).
- Procedure:
 - Calibrate the refractometer with a standard liquid of known refractive index.
 - Place a few drops of the aniline-water mixture on the prism.
 - Close the prisms and allow the sample to reach thermal equilibrium.

- Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs.
- Read the refractive index from the scale.

Surface Tension Measurement

The drop weight or drop count method using a stalagmometer is a standard technique for determining surface tension.[\[10\]](#)[\[11\]](#)

- Apparatus: Stalagmometer, weighing bottle, and analytical balance.[\[12\]](#)
- Procedure:
 - Clean and dry the stalagmometer.
 - Fill the stalagmometer with distilled water and count the number of drops formed as the liquid level falls between two marked points (n_{water}).
 - Thoroughly dry the stalagmometer and repeat the process with the aniline-water mixture (n_{mix}).
- Calculation: The surface tension of the mixture (γ_{mix}) is calculated as: $\gamma_{\text{mix}} = (\rho_{\text{mix}} * n_{\text{water}}) / (\rho_{\text{water}} * n_{\text{mix}}) * \gamma_{\text{water}}$ where ρ is the density and γ_{water} is the known surface tension of water.

Mutual Solubility Determination

The cloud point method is used to determine the phase diagram of partially miscible liquids like aniline and water.

- Apparatus: A set of sealed tubes with varying compositions of aniline and water, a heating bath with a stirrer, and a thermometer.
- Procedure:
 - Prepare a series of sealed tubes containing known compositions of aniline and water.

- Slowly heat a tube containing a two-phase mixture in the bath while stirring.
- Record the temperature at which the turbidity disappears, and the solution becomes clear (the cloud point). This is the temperature at which the mixture becomes a single phase.
- Allow the tube to cool slowly and record the temperature at which turbidity reappears.
- Repeat this process for all compositions.
- Analysis: Plot the cloud point temperatures against the composition to construct the mutual solubility curve. The peak of this curve represents the upper critical solution temperature (UCST).

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